

Advanced Mass Spectrometry Guide: Fragmentation Dynamics of Cyclohexenyl- Thiane Amines

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Compound of Interest

Compound Name: *N*-[2-(Cyclohex-1-en-1-yl)ethyl]thian-4-amine

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Executive Summary & Scope

This guide provides a technical analysis of the mass spectrometry (MS) fragmentation patterns of cyclohexenyl-thiane amines. These compounds—characterized by a saturated sulfur-containing thiane ring fused or tethered to an unsaturated cyclohexenyl amine scaffold—represent a complex structural class often encountered in neuropharmacology and designer drug analysis (analogous to dissociative agents like tiletamine or phencyclidine derivatives).

Target Audience: Medicinal Chemists, Forensic Toxicologists, and DMPK Scientists. Objective: To distinguish cyclohexenyl-thiane amines from their aromatic (thienyl) or saturated (cyclohexyl) analogs using differential fragmentation pathways.

Instrumentation & Methodological Protocols

To achieve reproducible fragmentation data, the following dual-method approach is recommended. This protocol ensures both molecular weight confirmation and structural elucidation.

Protocol A: High-Resolution ESI-QTOF (Soft Ionization)

- Purpose: Determination of exact mass () and elemental formula.
- Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Gas Temperature: 325°C
 - Fragmentor Voltage: 135 V (Optimized to prevent in-source decay).
- Collision Energy (CID): Stepped gradient (10, 20, 40 eV) to induce progressive ring opening.

Protocol B: GC-MS Electron Impact (Hard Ionization)[1]

- Purpose: Structural fingerprinting via high-energy fragmentation (70 eV).
- Inlet Temperature: 250°C (Ensure rapid volatilization without thermal degradation).
- Scan Range: m/z 40–400.

Mechanistic Fragmentation Analysis

The fragmentation of cyclohexenyl-thiane amines is driven by three competing mechanistic "pulls": the charge-stabilizing amine, the retro-Diels-Alder (RDA) instability of the cyclohexenyl ring, and the lability of the saturated thiane sulfur.

Primary Pathway: Nitrogen-Driven -Cleavage

As with most aliphatic amines, the radical cation formed in EI seeks stabilization on the nitrogen.

- Mechanism: Homolytic cleavage of the C-C bond adjacent to the nitrogen.
- Diagnostic Peak: This typically yields the Base Peak (100% abundance).[1]
- Differentiation: If the amine is a piperidine or pyrrolidine ring, the

-cleavage often leads to an iminium ion (

84 for piperidine,

70 for pyrrolidine).

Secondary Pathway: Cyclohexenyl Retro-Diels-Alder (RDA)

The presence of the double bond in the cyclohexenyl ring triggers a characteristic RDA reaction.

- Mechanism: The cyclohexene moiety undergoes a pericyclic rearrangement, ejecting a neutral ethylene (, 28 Da) or butadiene fragment depending on substitution.
- Mass Shift: Look for a satellite peak at . This is a crucial differentiator from fully saturated cyclohexyl analogs, which do not undergo RDA.

Tertiary Pathway: Thiane Ring Opening

Unlike the aromatic thiophene ring (which is highly stable), the saturated thiane ring is prone to ring opening and sulfur extrusion.

- Mechanism: C-S bond cleavage followed by the loss of ethylene () or propene () from the sulfur ring.
- Sulfur Signature: The presence of sulfur is confirmed by the isotope peak (of the parent ion intensity) at .

Comparative Analysis: Thiane vs. Thiophene vs. Cyclohexyl

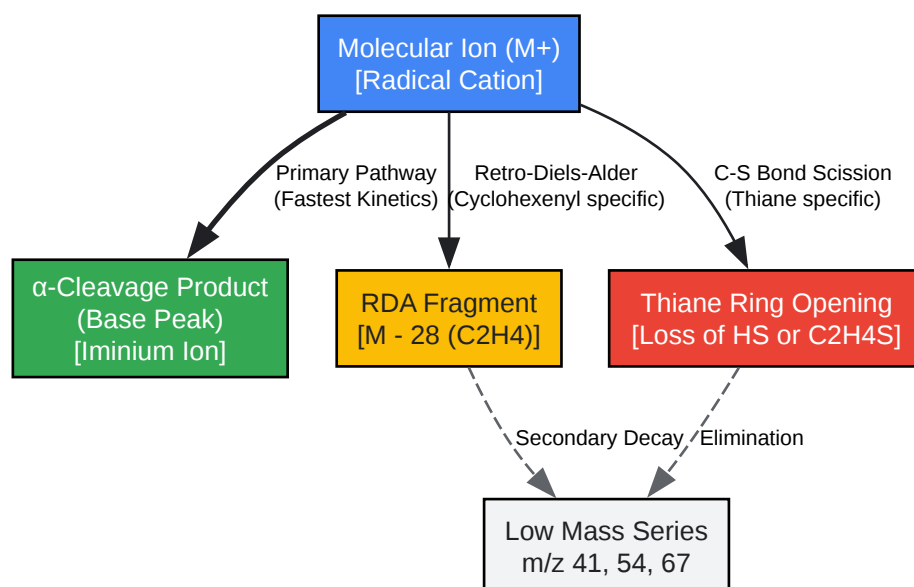
The following table contrasts the spectral signatures of the target compound against its common structural analogs.

Table 1: Diagnostic Ion Comparison (EI Source, 70 eV)

Feature	Cyclohexenyl-Thiane Amine (Target)	Cyclohexyl-Thiane Amine (Saturated Analog)	Cyclohexenyl-Thienyl Amine (Aromatic Analog)
Molecular Ion ()	Moderate Intensity	Weak / Absent	Strong (Aromatic stabilization)
Base Peak	-Cleavage (Amine specific)	-Cleavage (Amine specific)	-Cleavage (Amine specific)
RDA Fragment	Present ()	Absent	Present ()
Sulfur Ring Loss	High (Loss of , 60 Da)	High (Loss of)	Low (Thiophene ring is stable)
Isotope Pattern	Distinct ()	Distinct ()	Distinct ()
Low Mass Ions	41, 54 (Dienes)	55, 83 (Cycloalkyls)	97 (Thiophene cation)

Visualizing the Fragmentation Tree

The following diagram maps the logical flow of fragmentation for a hypothetical 1-(thian-4-yl)cyclohex-3-enyl amine.



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Caption: Figure 1. Competitive fragmentation pathways for cyclohexenyl-thiane amines under Electron Impact (70 eV).

References

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Sources

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